

# Application Notes and Protocols: Characterization of Y6 Thin Films

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## Compound of Interest

Compound Name: HAC-Y6

Cat. No.: B612146

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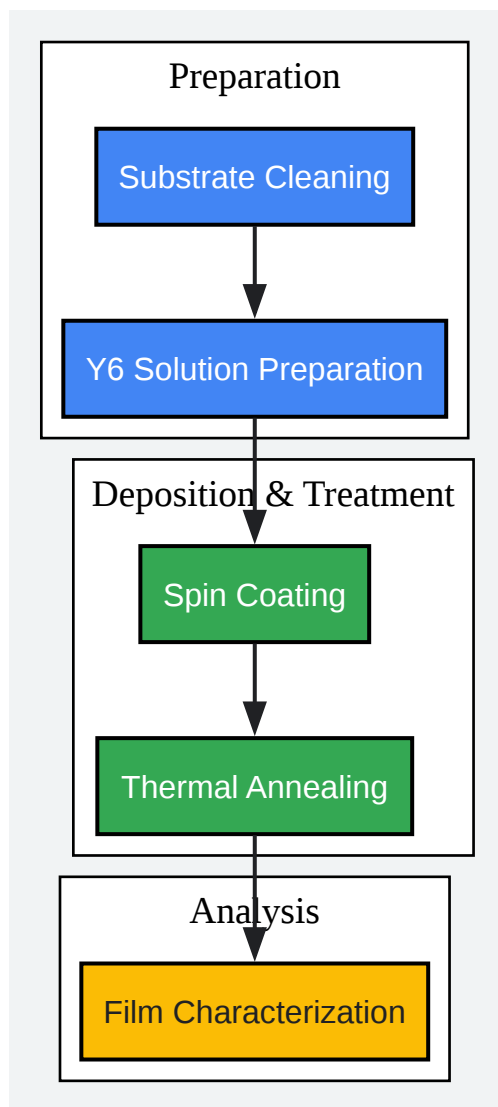
## Introduction

Y6, a non-fullerene acceptor (NFA), has become a cornerstone material in the field of organic electronics, particularly for high-performance organic solar cells (OSCs). Its A-D-A'-D-A (Acceptor-Donor-Acceptor'-Donor-Acceptor) structure facilitates strong and broad absorption in the near-infrared region, excellent charge transport properties, and high power conversion efficiencies. The performance of devices based on Y6 is critically dependent on the morphology, crystallinity, and electronic properties of its thin film form. Therefore, a precise and comprehensive characterization of these films is essential for optimizing device fabrication and performance.

These application notes provide detailed protocols for the preparation and characterization of Y6 thin films, aimed at researchers and scientists in materials science and device engineering. The protocols cover thin film deposition and key analytical techniques for assessing morphological, optical, structural, and electronic properties.

## Thin Film Preparation: Spin Coating Protocol

Spin coating is a widely used technique for depositing uniform Y6 thin films from solution. The quality of the film is highly sensitive to parameters such as solvent choice, solution concentration, spin speed, and post-deposition treatments like thermal annealing.



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Caption: Workflow for Y6 thin film preparation and analysis.

#### Experimental Protocol:

- Substrate Preparation:
  - Select appropriate substrates, such as quartz for optical measurements or indium tin oxide (ITO)-coated glass for electronic devices.
  - Clean the substrates sequentially via ultrasonication in a series of solvents. A typical sequence is detergent/deionized water, acetone, and isopropanol, each for 15 minutes.

- Dry the substrates with a stream of high-purity nitrogen gas.
- For device fabrication, an additional UV-ozone treatment for 15 minutes is often employed to improve the surface wettability and work function of ITO.
- Solution Preparation:
  - Dissolve Y6 powder in a suitable solvent, commonly chloroform (CF) or o-xylene, to a desired concentration (e.g., 10-16 mg/mL).
  - Stir the solution on a hot plate at a moderate temperature (e.g., 45-50 °C) for at least one hour to ensure complete dissolution.
  - The use of solvent additives, such as 0.5 vol% 1-chloronaphthalene (CN), can be critical for optimizing the film's crystalline structure.
- Film Deposition:
  - Transfer the prepared substrates into a nitrogen-filled glovebox.
  - Deposit the Y6 solution onto the substrate using a spin coater. A typical two-step process might involve a slow spin (e.g., 500 rpm for 10s) to spread the solution, followed by a fast spin (e.g., 1500-3000 rpm for 40s) to achieve the desired thickness.
- Post-Deposition Annealing:
  - Transfer the coated substrates onto a hotplate inside the glovebox.
  - Anneal the films at a specific temperature (e.g., 80-150 °C) for a set duration (e.g., 5-10 minutes) to promote solvent evaporation, molecular ordering, and improved crystallinity. The optimal annealing temperature can significantly influence the resulting film morphology and device performance.

## Characterization Techniques and Protocols

A multi-faceted approach is required to fully characterize Y6 thin films, linking fabrication parameters to the material's physical properties.

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